

In-Depth Technical Guide: Biodegradability and Environmental Impact of Oleyl Lactate

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Compound of Interest

Compound Name: Oleyl lactate

CAS No.: 42175-36-0

Cat. No.: B1624670

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Executive Summary

This technical guide provides a comprehensive overview of the biodegradability and environmental impact of **oleyl lactate**. Due to a lack of publicly available data for **oleyl lactate**, this report employs a read-across approach, utilizing data from structurally similar long-chain alkyl lactates, primarily lauryl lactyl lactate. **Oleyl lactate** is anticipated to be readily biodegradable, breaking down into lactic acid and oleyl alcohol, both of which are common natural substances. The environmental toxicity of **oleyl lactate** is expected to be low. This guide details the standardized experimental protocols for assessing biodegradability and aquatic toxicity and presents available data to support the environmental profile of this substance class.

Introduction

Oleyl lactate (CAS No. 42175-36-0) is the ester of oleyl alcohol and lactic acid. It functions as an emollient in various cosmetic and pharmaceutical formulations. As with any chemical substance intended for widespread use, a thorough understanding of its environmental fate

and potential impact is crucial for a comprehensive safety and sustainability assessment. This guide synthesizes the available information on the biodegradability and ecotoxicity of **oleyl lactate** and its structural analogs.

Biodegradability

The biodegradability of a substance is a critical measure of its persistence in the environment. Standardized tests, such as those outlined by the Organisation for Economic Co-operation and Development (OECD), are used to determine the rate and extent to which a substance can be broken down by microorganisms.

Expected Biodegradation Pathway

Oleyl lactate is an ester that is expected to undergo hydrolysis as the initial step in its biodegradation. This process, facilitated by microbial enzymes, will break the ester bond to yield oleyl alcohol and lactic acid. Both of these hydrolysis products are common in the natural environment and are readily metabolized by microorganisms.

Quantitative Biodegradability Data (Read-Across Approach)

Direct experimental data on the ready biodegradability of **oleyl lactate** is not readily available in the public domain. Therefore, a read-across approach from a structurally similar long-chain alkyl lactate, lauryl lactyl lactate, is utilized to estimate the biodegradability of **oleyl lactate**.

Test Substance	Guideline	Inoculum	Exposure Period	Result	Classification
Lauryl Lactyl Lactate	OECD 301 B (CO2 Evolution Test)	Activated sludge	28 days	78.9% biodegradation	Readily biodegradable

Based on this data, it is anticipated that **oleyl lactate** will also be readily biodegradable.

Environmental Impact and Ecotoxicity

The assessment of a chemical's environmental impact involves evaluating its potential to cause harm to aquatic organisms. This is typically determined through standardized acute toxicity tests on representatives of different trophic levels: algae (producers), daphnids (primary consumers), and fish (secondary consumers).

Aquatic Toxicity Data (Qualitative Assessment)

While specific quantitative ecotoxicity data (LC50/EC50 values) for **oleyl lactate** or its close long-chain alkyl lactate analogs are not available in the reviewed literature, general studies on lactate esters indicate a favorable environmental profile.[1] The toxicity of lactate esters is generally low, and when considered with their rapid biodegradation, the overall environmental risk is considered to be minimal.[1] The hydrolysis products, oleyl alcohol and lactic acid, are not expected to pose a significant risk to aquatic ecosystems.

Note: The absence of quantitative ecotoxicity data represents a significant data gap. For a complete environmental risk assessment, it is recommended that standardized aquatic toxicity tests be conducted on **oleyl lactate**.

Experimental Protocols

The following sections detail the methodologies for the standardized OECD tests referenced in this guide for assessing the biodegradability and aquatic toxicity of chemical substances.

Biodegradability Testing

This method is particularly suitable for poorly soluble substances like **oleyl lactate**.

Principle: A known concentration of the test substance is incubated in a mineral medium with a microbial inoculum (typically activated sludge). The biodegradation of the substance is determined by measuring the amount of carbon dioxide evolved over a 28-day period.

Methodology:

- Preparation of Test Medium: A mineral salt medium is prepared containing essential nutrients for the microorganisms.
- Inoculum: Activated sludge from a domestic wastewater treatment plant is collected and prepared.

- **Test Setup:** The test substance is added to the test flasks to achieve a concentration of 10-20 mg of organic carbon per liter. Control flasks (inoculum only) and reference flasks (with a readily biodegradable substance like sodium benzoate) are also prepared in parallel.
- **Incubation:** The flasks are incubated at a constant temperature (typically 20-25°C) in the dark with continuous stirring. CO₂-free air is passed through the flasks.
- **CO₂ Measurement:** The evolved CO₂ is trapped in a solution of barium hydroxide or sodium hydroxide. The amount of trapped CO₂ is determined by titration of the remaining hydroxide or by measuring the total inorganic carbon.
- **Data Analysis:** The cumulative amount of CO₂ produced is plotted against time. The percentage of biodegradation is calculated by comparing the amount of CO₂ produced from the test substance with its theoretical maximum. A substance is considered readily biodegradable if it reaches at least 60% biodegradation within a 10-day window during the 28-day test.

Aquatic Toxicity Testing

Principle: The toxicity of a substance to freshwater algae is assessed by determining its effect on their growth.

Methodology:

- **Test Organism:** A rapidly growing species of green algae, such as *Pseudokirchneriella subcapitata*, is used.
- **Test Setup:** Cultures of the algae are exposed to a range of concentrations of the test substance in a nutrient-rich medium for 72 hours under continuous illumination and controlled temperature.
- **Growth Measurement:** Algal growth is measured at 24, 48, and 72 hours by determining the cell concentration or a surrogate parameter like chlorophyll fluorescence.
- **Data Analysis:** The growth rate and yield are calculated for each concentration. The EC₅₀ (the concentration that causes a 50% reduction in growth or yield compared to the control) is determined.

Principle: This test determines the concentration of a substance that immobilizes 50% of the test organisms (*Daphnia magna*) within 48 hours.

Methodology:

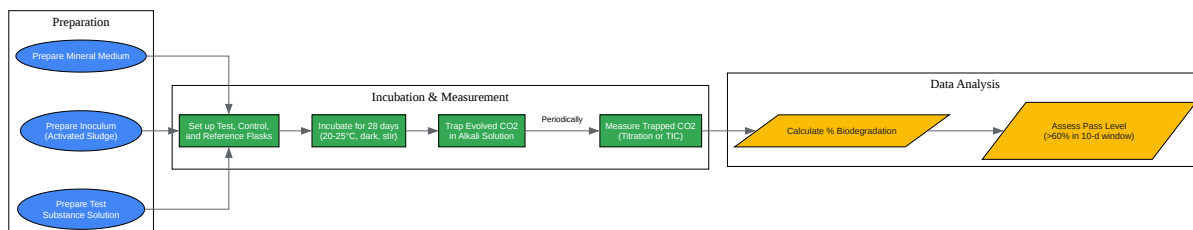
- **Test Organism:** Young daphnids (less than 24 hours old) are used.
- **Test Setup:** The daphnids are exposed to a series of concentrations of the test substance in a static or semi-static system for 48 hours under controlled conditions (temperature, light).
- **Observation:** The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilisation is defined as the inability to swim within 15 seconds after gentle agitation.
- **Data Analysis:** The EC50, the concentration at which 50% of the daphnids are immobilized, is calculated for the 48-hour exposure period.

Principle: This test determines the concentration of a substance that is lethal to 50% of the test fish over a 96-hour exposure period.

Methodology:

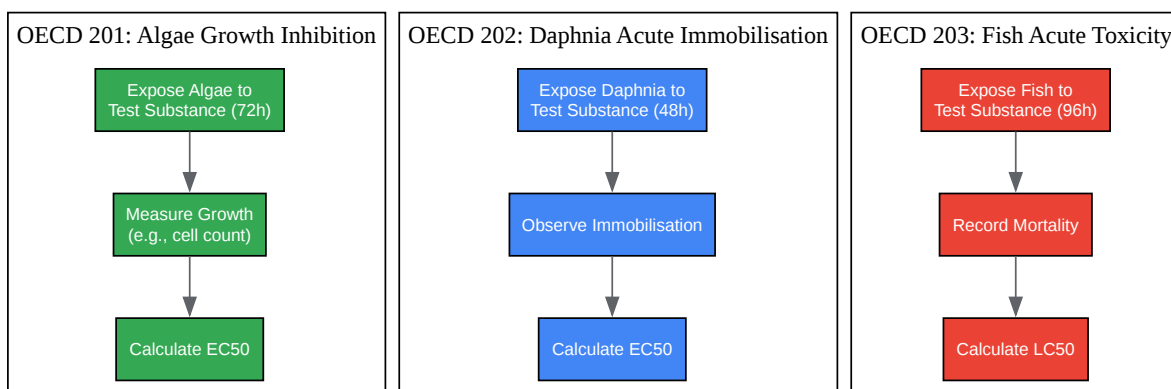
- **Test Organism:** A standard fish species, such as Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*), is used.
- **Test Setup:** Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system for 96 hours.
- **Observation:** The number of dead fish is recorded at 24, 48, 72, and 96 hours.
- **Data Analysis:** The LC50 (lethal concentration for 50% of the fish) is calculated for the 96-hour exposure period.

Visualizations of Experimental Workflows



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Caption: Workflow for OECD 301B Biodegradability Test.



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Caption: Workflow for Aquatic Toxicity Testing.

Conclusion

Based on a read-across approach from structurally similar long-chain alkyl lactates, **oleyl lactate** is expected to be readily biodegradable. General toxicological data for the lactate ester class suggest a low potential for aquatic toxicity. However, the lack of specific experimental data for **oleyl lactate** represents a significant knowledge gap. To conduct a thorough environmental risk assessment, it is recommended that standardized biodegradability and ecotoxicity studies, following the OECD guidelines detailed in this report, be performed on **oleyl lactate**.

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References

- [1. The ecotoxicity and the biodegradability of lactic acid, alkyl lactate esters and lactate salts - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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